

Corticosterone-13C3 certificate of analysis and product specifications

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Compound of Interest

Compound Name: Corticosterone-13C3

Cat. No.: B12371073

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Corticosterone-13C3: A Technical Guide for Researchers

This in-depth technical guide provides essential information on **Corticosterone-13C3** for researchers, scientists, and drug development professionals. **Corticosterone-13C3** is a stable isotope-labeled form of corticosterone, a primary glucocorticoid hormone in many species. Its use as an internal standard in mass spectrometry-based analyses allows for precise and accurate quantification of endogenous corticosterone levels, crucial for studies in endocrinology, neuroscience, and pharmacology.

Product Specifications

Corticosterone-13C3 is typically supplied as a certified reference material in solution. The following tables summarize the key product specifications. Note that specific values may vary by supplier and lot; always refer to the Certificate of Analysis (COA) provided with the product.

General Information

Parameter	Specification
Product Name	Corticosterone-13C3
Description	A 13C-labeled corticosterone
Primary Use	Internal standard for mass spectrometry

Physicochemical Properties

Parameter	Value	Reference
Chemical Formula	C1813C3H30O4	[1]
Molecular Weight	349.44 g/mol	[1][2]
Appearance	Typically a clear, colorless solution	
Solvent	Commonly Methanol	[1]
Concentration	Often 10 µg/mL	[1]
Storage Temperature	-20°C	

Quality and Certification

Parameter	Specification
Certification	Certified Reference Material
Documentation	Certificate of Analysis (COA), Safety Data Sheet (SDS)

Experimental Protocols

Corticosterone-13C3 is primarily utilized as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) methods for the quantification of corticosterone in biological matrices such as plasma, serum, and tissue homogenates. The following is a representative protocol that can be adapted for specific research needs.

Sample Preparation: Protein Precipitation

- **Thaw Samples:** Thaw biological samples (e.g., plasma, serum) and **Corticosterone-13C3** internal standard solution on ice.
- **Spike Internal Standard:** To a 100 µL aliquot of the biological sample, add a known amount of **Corticosterone-13C3** solution. The final concentration of the internal standard should be appropriate for the expected range of endogenous corticosterone.

- Precipitate Proteins: Add 300 μ L of ice-cold acetonitrile to the sample.
- Vortex: Vortex the mixture vigorously for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifuge: Centrifuge the samples at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Collect Supernatant: Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC)
 - Column: A C18 reverse-phase column is commonly used for steroid separation.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.
 - Gradient: A linear gradient from a lower to a higher percentage of Mobile Phase B is used to elute the analytes. The specific gradient profile should be optimized for the separation of corticosterone from other endogenous steroids.
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
 - Injection Volume: 5-10 μ L.
- Tandem Mass Spectrometry (MS/MS)
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is generally used for corticosterone analysis.
 - Multiple Reaction Monitoring (MRM): Specific precursor-to-product ion transitions for both corticosterone and **Corticosterone-13C3** are monitored for quantification.
 - Corticosterone: m/z 347.2 \rightarrow 121.1 (Quantifier), 347.2 \rightarrow 329.2 (Qualifier)

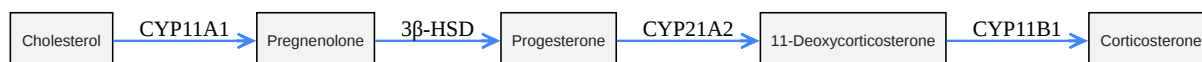
- **Corticosterone-13C3:** m/z 350.2 → 121.1 (Quantifier), 350.2 → 332.2 (Qualifier) (Note: These transitions are illustrative and should be optimized on the specific mass spectrometer being used.)
- Data Analysis: The concentration of endogenous corticosterone is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this to a standard curve prepared with known concentrations of unlabeled corticosterone.

Signaling Pathways and Biosynthesis

Corticosterone exerts its biological effects through the glucocorticoid receptor signaling pathway. Understanding this pathway is critical for interpreting data from studies involving corticosterone measurement.

Corticosterone Biosynthesis Pathway

Corticosterone is synthesized from cholesterol in the adrenal cortex through a series of enzymatic reactions.

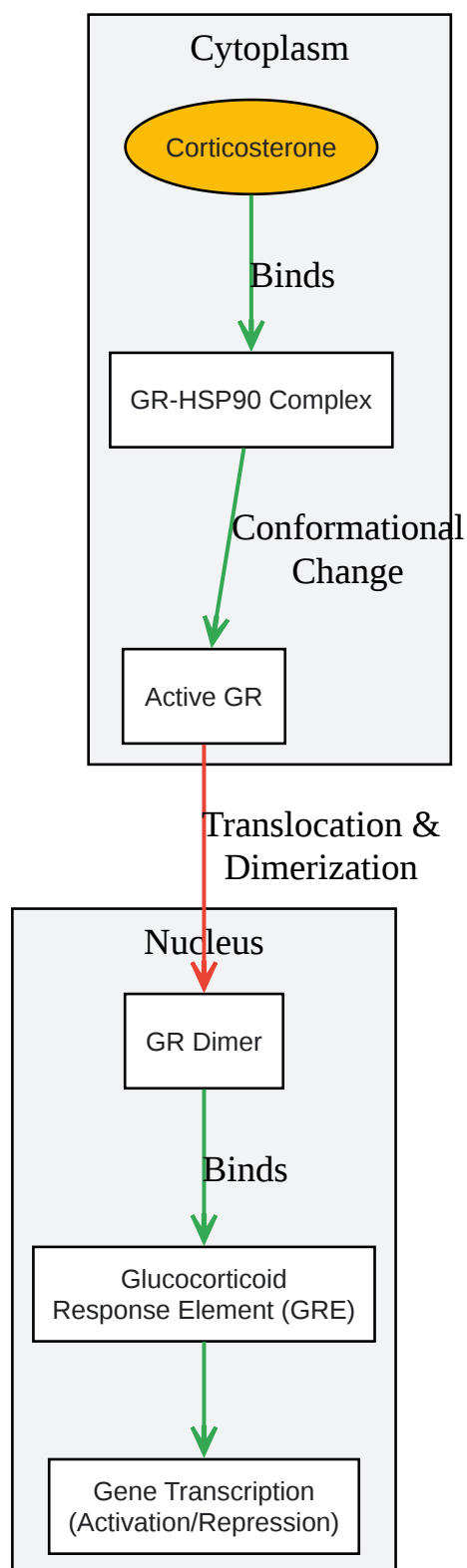


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Caption: Simplified pathway of corticosterone synthesis.

Glucocorticoid Receptor Signaling Pathway

Upon entering a cell, corticosterone binds to the glucocorticoid receptor (GR), which then translocates to the nucleus to regulate gene expression.

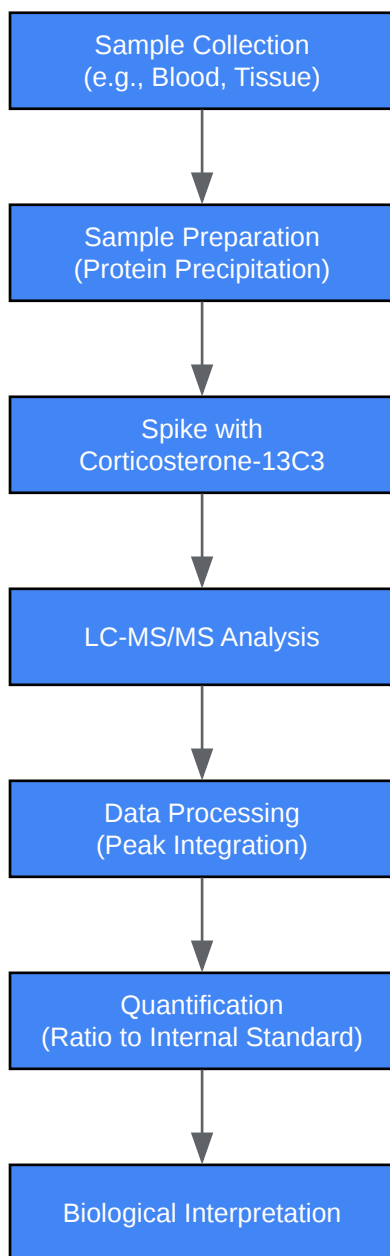


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Caption: Glucocorticoid receptor signaling pathway.

Experimental Workflow for Quantification

The general workflow for using **Corticosterone-13C3** in a research setting involves several key steps from sample collection to data interpretation.



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Caption: Workflow for Corticosterone quantification.

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References

- 1. Corticosterone-13C3 solution 10 µg/mL in methanol, certified reference material, ampule of 1 mL, Cerilliant® [sigmaaldrich.com]
- 2. Corticosterone-13C3 | Certified Solutions Standards | Certified Reference Materials - Cerilliant [cerilliant.com]
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